

Senkynolide H: Application Notes and Protocols for Cardiovascular Disease Research

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Compound of Interest

Compound Name: Senkynolide H

Cat. No.: B1251285

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Introduction

Senkynolide H is a naturally occurring phthalide compound isolated from *Ligusticum chuanxiong* (Chuanxiong), a medicinal herb traditionally used in Asian medicine to treat cardiovascular ailments. Emerging research has highlighted the therapeutic potential of **Senkynolide H** in the context of cardiovascular disease, attributed to its potent antioxidant, anti-inflammatory, and antithrombotic properties. These characteristics make it a compelling candidate for further investigation in the development of novel cardioprotective agents.

This document provides detailed application notes and experimental protocols for the study of **Senkynolide H** in cardiovascular disease research. The information compiled herein is intended to guide researchers in designing and executing experiments to explore its mechanisms of action and therapeutic efficacy.

Data Presentation

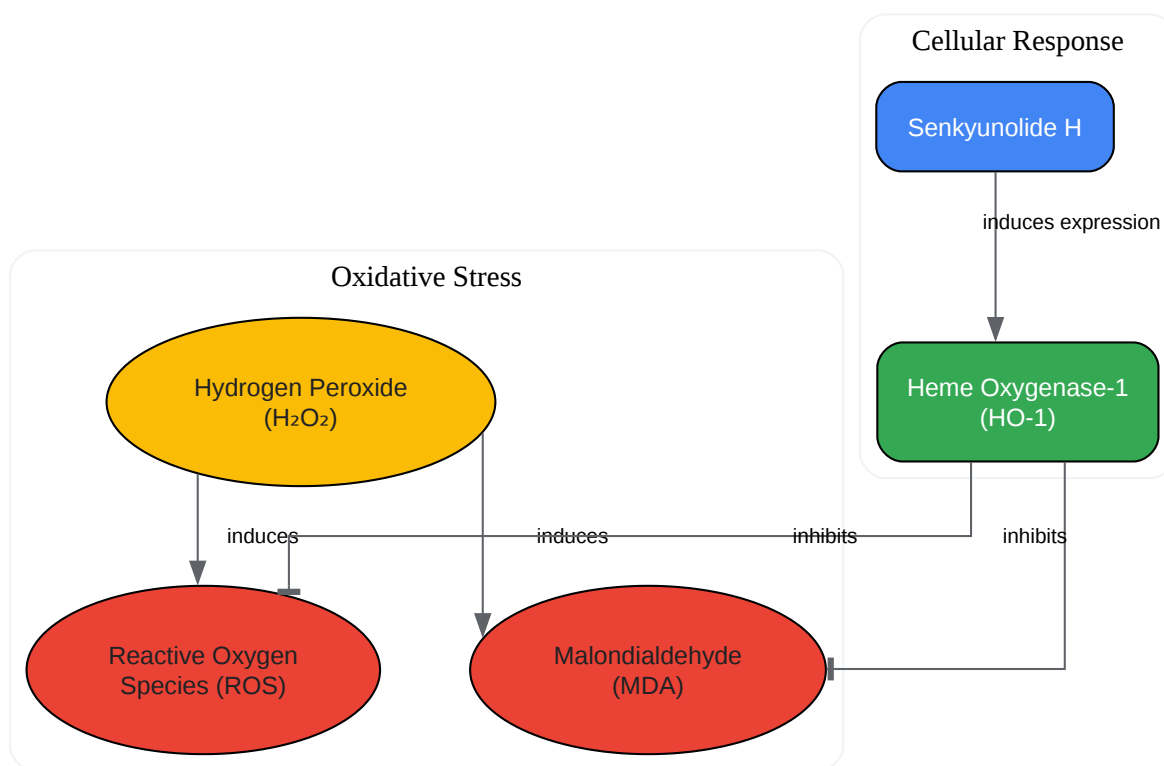
The following tables summarize the quantitative data available for **Senkynolide H** and its effects on relevant biological processes associated with cardiovascular disease.

Table 1: In Vitro Efficacy of **Senkynolide H**

Parameter	Cell Line	Condition	Concentration	Result	Reference
Antioxidant Activity	HepG2	Hydrogen Peroxide-induced Oxidative Stress	150 µg/mL	Reduction in Reactive Oxygen Species (ROS) and Malondialdehyde (MDA) levels	[1]
HepG2	Hydrogen Peroxide-induced Oxidative Stress	200 µg/mL	Reduction in Reactive Oxygen Species (ROS) and Malondialdehyde (MDA) levels	[1]	
Anti-proliferative Activity	Primary Mouse Aortic Smooth Muscle Cells	-	<0.1 µg/mL	IC50 for inhibition of proliferation	[1]
Anti-inflammatory Activity	BV2 Microglia	Lipopolysaccharide (LPS) Stimulation	Dose-dependent	Attenuation of microglial activation and pro-inflammatory phenotype (M1) shift to anti-inflammatory phenotype (M2)	[2]

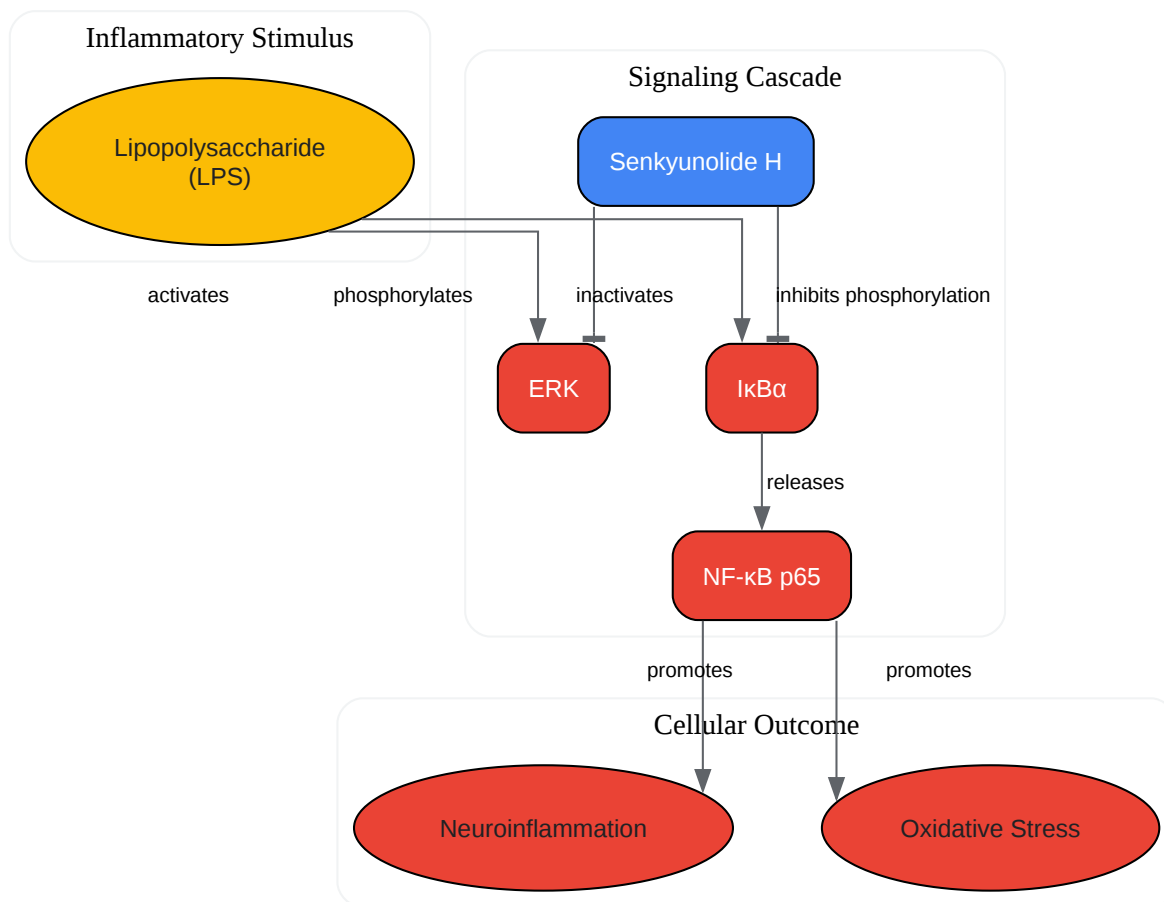
Signaling Pathways

Senkyunolide H has been shown to modulate several key signaling pathways implicated in the pathophysiology of cardiovascular diseases. The diagrams below illustrate the known mechanisms of action.



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Senkyunolide H antioxidant pathway.



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References

- 1. Salvianolic acid B and Senkyunolide I synergistically alleviate cardiac hypertrophy and regulate MAP3K1 signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Senkyunolide H protects PC12 cells from OGD/R-induced injury via cAMP-PI3K/AKT signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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